

An In-depth Technical Guide to Sarafloxacin: Chemical Structure and Properties

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Sarafloxacin
CAS No.:	91296-87-6; 98105-99-8
Cat. No.:	B15561524

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure and physicochemical properties of **sarafloxacin**, a fluoroquinolone antibiotic. The information is curated to support research, development, and formulation activities. All quantitative data is presented in structured tables for ease of comparison, and a representative experimental workflow is visualized.

Chemical Identity

Sarafloxacin is a synthetic chemotherapeutic agent belonging to the fluoroquinolone class of antibiotics. It is identified by the following nomenclature and registry numbers:

Identifier	Value	Citation(s)
IUPAC Name	6-fluoro-1-(4-fluorophenyl)-4-oxo-7-piperazin-1-ylquinoline-3-carboxylic acid	[1]
CAS Number	98105-99-8 (for Sarafloxacin base)	[1]
91296-87-6 (for Sarafloxacin hydrochloride)	[2]	
Molecular Formula	C ₂₀ H ₁₇ F ₂ N ₃ O ₃	[1]
C ₂₀ H ₁₇ F ₂ N ₃ O ₃ • HCl (hydrochloride)	[3]	
C ₂₀ H ₁₇ F ₂ N ₃ O ₃ • HCl • 3H ₂ O (hydrochloride trihydrate)	[4]	
SMILES	C1CN(CCN1)C2=C(C=C3C(=C2)N(C=C(C3=O)C(=O)O)C4=CC=C(C=C4)F)F	[1]

Physicochemical Properties

The physicochemical properties of a drug substance are critical for its formulation, delivery, and pharmacokinetic profile. The following tables summarize the key properties of **sarafloxacin** and its common salt forms.

Table 2.1: Molar Mass and Melting Point

Compound	Molar Mass (g/mol)	Melting Point (°C)	Citation(s)
Sarafloxacin	385.371	Not specified	[1]
Sarafloxacin Hydrochloride	421.83	>275 (decomposes)	[3]
Sarafloxacin Hydrochloride Trihydrate	475.87	Not specified	[4]

Table 2.2: Solubility

Solvent	Solubility	Citation(s)
Water (Sarafloxacin Hydrochloride)	Soluble	[3][5]
PBS (pH 7.2) (Sarafloxacin Hydrochloride)	~0.5 mg/mL	[6]
DMSO (Sarafloxacin Hydrochloride)	~2 mg/mL	[6]
Dimethylformamide (Sarafloxacin Hydrochloride)	~5 mg/mL	[6]
Water (Sarafloxacin)	Practically insoluble	[7]
Anhydrous formic acid (Sarafloxacin)	Freely soluble	[7]
Methylene chloride (Sarafloxacin)	Very slightly soluble	[7]
Ethanol (96%) (Sarafloxacin)	Practically insoluble	[7]

Table 2.3: Dissociation Constant and Partition Coefficient

Property	Value	Citation(s)
pKa ₁	5.6	[1]
pKa ₂	8.2	[1]
LogP	0.56 (ChemAxon)	[8]

Mechanism of Action

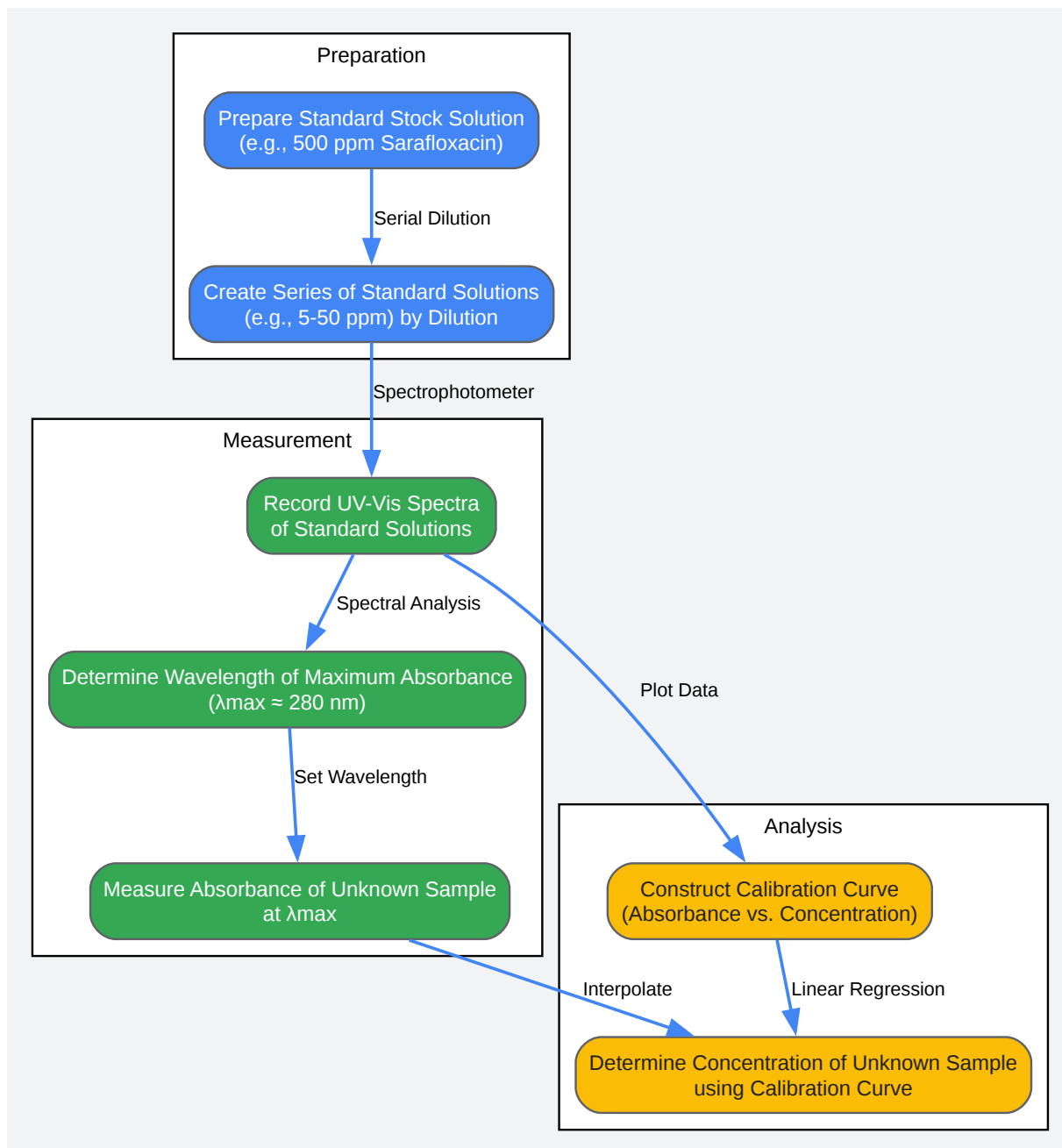
Sarafloxacin, like other fluoroquinolones, exerts its antibacterial effect by inhibiting essential bacterial enzymes involved in DNA replication. Specifically, it targets DNA gyrase (bacterial topoisomerase II) and topoisomerase IV.[3][4][9]

- **Inhibition of DNA Gyrase:** DNA gyrase is responsible for introducing negative supercoils into bacterial DNA, a process crucial for relieving torsional stress during DNA replication and transcription. By inhibiting this enzyme, **sarafloxacin** prevents the proper unwinding and replication of bacterial DNA.[4]
- **Inhibition of Topoisomerase IV:** Topoisomerase IV is primarily involved in the decatenation (separation) of daughter chromosomes following DNA replication. Inhibition of this enzyme leads to an inability of the bacterial cell to segregate its replicated DNA, ultimately resulting in cell death.[3]

This dual-targeting mechanism contributes to the broad-spectrum activity of **sarafloxacin** against a range of Gram-positive and Gram-negative bacteria.[4]

Experimental Protocols

While detailed experimental protocols for the determination of all physicochemical properties were not available in the cited literature, a general workflow for determining the concentration of **sarafloxacin** in an aqueous solution using UV-Vis spectroscopy can be inferred from methodologies used in related studies.[10]



[Click to download full resolution via product page](#)

A generalized workflow for the quantification of **sarafloxacin** using UV-Vis spectroscopy.

This diagram illustrates the key steps from the preparation of standard solutions to the final determination of the concentration of an unknown sample containing **sarafloxacin**.

Conclusion

This technical guide has summarized the core chemical structure and physicochemical properties of **sarafloxacin**. The provided data, presented in clear, tabular format, is intended to be a valuable resource for researchers and professionals in the field of drug development and antibiotic research. The outlined mechanism of action and a representative experimental workflow offer further insight into the scientific context of this compound. It is important to note that **sarafloxacin** was withdrawn from clinical use.^[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Sarafloxacin | C₂₀H₁₇F₂N₃O₃ | CID 56208 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Sarafloxacin Hydrochloride | C₂₀H₁₈ClF₂N₃O₃ | CID 56207 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Sarafloxacin Hydrochloride - LKT Labs [lktlabs.com]
- 4. toku-e.com [toku-e.com]
- 5. SARAFLOXACIN HCL [chembk.com]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. Sarafloxacin hydrochloride CAS 54965-21-8-Mecial and healthcare-Shandong Yifan Chemical Technology co.,Ltd.- [sdyfchem.com]
- 8. ContaminantDB: Sarafloxacin [contaminantdb.ca]
- 9. goldbio.com [goldbio.com]
- 10. Removal of sarafloxacin from aqueous solution through Ni/Al-layered double hydroxide@ZIF-8 - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Sarafloxacin: Chemical Structure and Properties]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15561524/docs#an-in-depth-technical-guide-to-sarafloxacin-chemical-structure-and-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)